

Introduction: A Proactive Approach to Chemical Safety Assessment

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Compound of Interest

Compound Name: 3-[(Pentan-2-yl)amino]benzonitrile

Cat. No.: B15265761

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In the landscape of drug discovery and chemical research, novel molecules are synthesized at a pace that often outstrips the generation of comprehensive safety data. **3-[(Pentan-2-yl)amino]benzonitrile**, identified by its hydrochloride salt CAS No. 1803566-95-1, is one such compound for which a formal, peer-reviewed Safety Data Sheet (SDS) is not readily available in the public domain.^[1] This guide is designed for researchers, scientists, and drug development professionals to bridge this information gap.

As a Senior Application Scientist, my directive is not merely to present data, but to build a framework for risk assessment. In the absence of a specific SDS, we will employ a scientifically rigorous analog-based approach. The safety profile of **3-[(Pentan-2-yl)amino]benzonitrile** will be inferred from the well-documented hazards of its core functional moieties: the benzonitrile group and the aromatic amine structure. By deconstructing the molecule into these components, we can synthesize a robust and precautionary safety protocol. This document will therefore serve as a proactive, in-depth safety guide, grounded in established toxicological principles and data from structurally similar compounds.

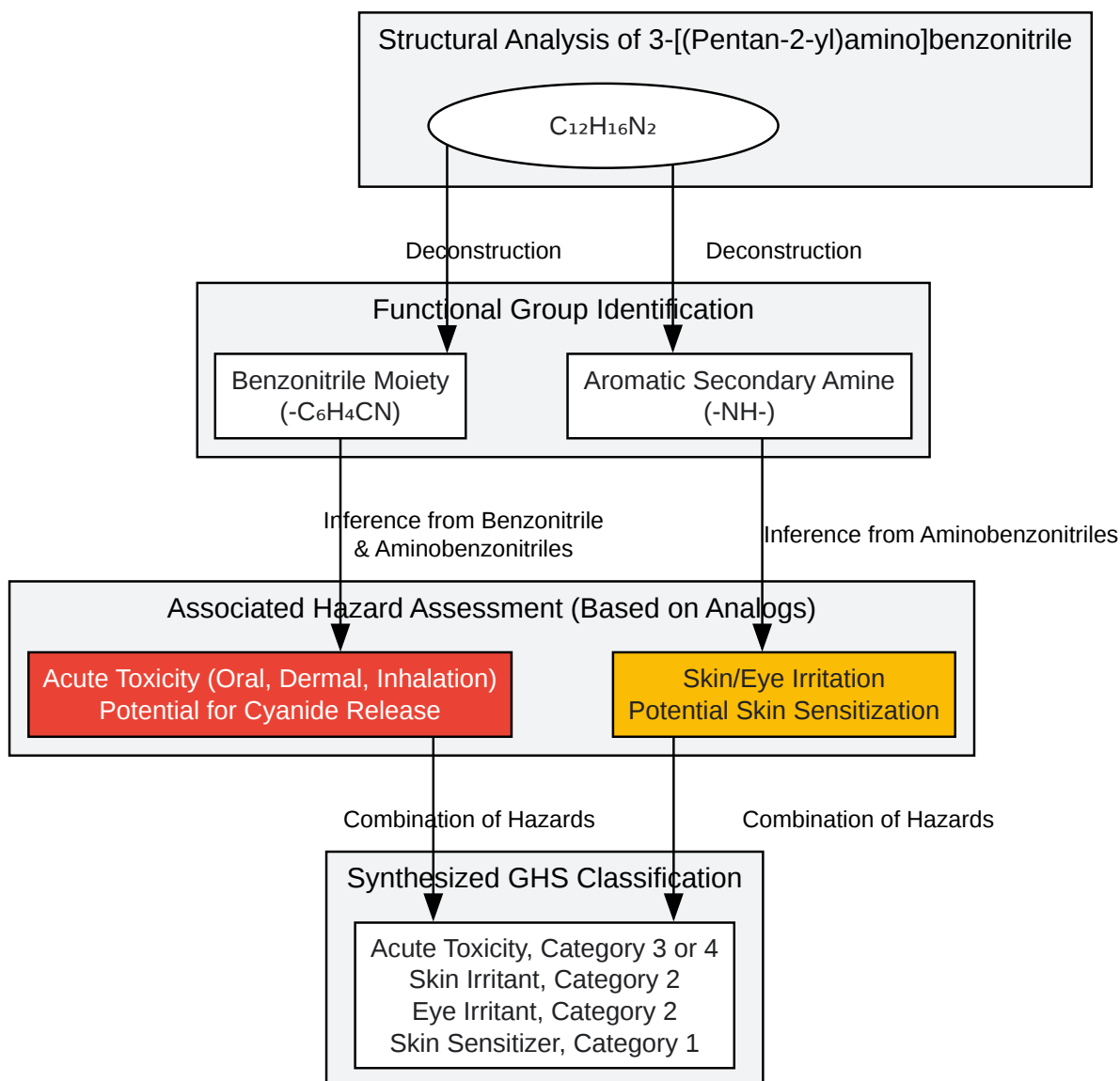
Section 1: Compound Identification and Physicochemical Profile

Understanding a compound's basic identity and physical properties is the foundation of safe handling. While experimental data for this specific molecule is scarce, we can collate its identifiers and estimate its properties based on known analogs like 3-Aminobenzonitrile and Benzonitrile.

Property	Data	Source / Comment
IUPAC Name	3-[(Pentan-2-yl)amino]benzonitrile	
CAS Number	1803566-95-1 (for hydrochloride salt)	[1]
Molecular Formula	C ₁₂ H ₁₆ N ₂	
Molecular Weight	188.27 g/mol (Free Base)	Calculated
Predicted Form	Solid or Oil	Based on analogs like 3-Aminobenzonitrile (solid) and other substituted benzonitriles. [2]
Predicted Flash Point	>112 °C	Based on 3-Aminobenzonitrile (112 °C) and Benzonitrile (75°C).[2][3] The alkyl chain may slightly alter this.
Predicted Solubility	Soluble in organic solvents (e.g., Methanol)	Based on data for 3-Aminobenzonitrile.[2]
InChIKey	Not publicly available	A unique identifier would be generated upon database submission.

Section 2: Hazard Identification & Toxicological Rationale

The primary hazards of this molecule can be logically deduced from its structure. The workflow below illustrates the process of assigning potential hazards based on functional group analysis.



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Caption: Workflow for predicting hazards based on functional groups.

Predicted GHS Classification

This table synthesizes the GHS classifications from SDS and toxicological data for 3-Aminobenzonitrile and Benzonitrile. This represents a cautious, protective classification for **3-[(Pentan-2-yl)amino]benzonitrile**.

Hazard Class	Pictogram	Signal Word	Hazard Statement (H-Code)	Basis for Classification
Acute Toxicity (Oral, Dermal, Inhalation)		Danger	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.	This is a precautionary classification based on data for 2-Amino-4-methylbenzonitrile being toxic by all routes (Category 3).[4] Analogs like 3-Aminobenzonitrile are classified as harmful (Category 4).[5] The nitrile group is the primary driver of this toxicity.
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation.	Aromatic amines and benzonitriles are known skin irritants.[6][4] Data for 3-Aminobenzonitrile confirms it as a Category 2 skin irritant.[7]
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation.	Consistent with data for both 2-Amino-4-methylbenzonitrile and 3-

Aminobenzonitril
e.[4][7]

Skin
Sensitization



Warning

H317: May
cause an allergic
skin reaction.

Aromatic amines
are a well-known
class of skin
sensitizers. This
is a predicted
hazard for 3-
Aminobenzonitril
e.[8]

Toxicological Mechanisms: The "Why" Behind the Hazards

- **Nitrile Toxicity:** The primary toxicological concern for any benzonitrile derivative is its potential for metabolic conversion to cyanide. While the rate and extent of this conversion vary, the mechanism is well-established. Ingestion, inhalation, or significant dermal absorption can lead to symptoms characteristic of cyanide poisoning, such as headache, dizziness, rapid heart rate, and in severe cases, convulsions and death.[9] The effects can be delayed by 2 to 4 hours as the metabolic conversion takes place.[9]
- **Aromatic Amine Irritancy:** The amino group attached to the benzene ring makes the compound a potential irritant to the skin, eyes, and respiratory tract.[9] Furthermore, aromatic amines can act as haptens, binding to skin proteins and eliciting an immune response that leads to allergic contact dermatitis (skin sensitization) upon repeated exposure.[8]

Section 3: Risk Mitigation and Safe Handling Protocols

Given the predicted toxicity, a stringent, multi-layered approach to risk mitigation is mandatory. This involves a combination of engineering controls, personal protective equipment, and meticulous handling procedures.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of the solid compound or its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[7]
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[3]
- **Safety Stations:** An eyewash station and safety shower must be readily accessible and located close to the workstation.[9][10]

Personal Protective Equipment (PPE)

Standard laboratory attire (long pants, closed-toe shoes) is assumed. The following specific PPE is required:

- **Hand Protection:** Wear nitrile or neoprene gloves. Double-gloving is recommended when handling the neat compound. Always inspect gloves for tears or punctures before use and wash hands thoroughly after removal.[4][7]
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn over the goggles when handling larger quantities or if there is a significant splash risk.[7][5]
- **Body Protection:** A lab coat must be worn and kept buttoned. For large-scale operations, a chemically resistant apron is advised.[7]
- **Respiratory Protection:** For situations where a fume hood cannot be used or during a large spill cleanup, a NIOSH-approved respirator with particulate filters (e.g., N95) or organic vapor cartridges is necessary.[7]

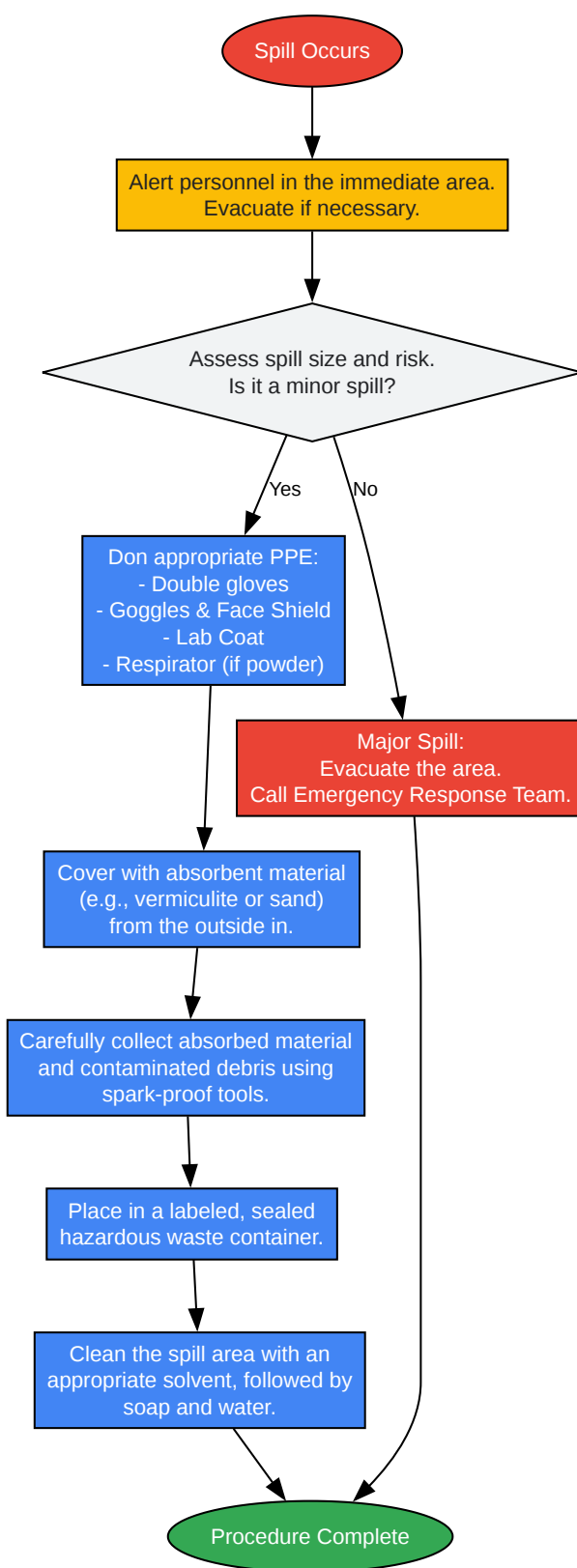
Step-by-Step Safe Handling Protocol (Weighing and Dissolving)

- **Preparation:** Designate a specific area within the fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.
- **Don PPE:** Put on all required PPE as described in Section 3.2.

- **Tare Balance:** Place a clean weighing vessel on the analytical balance inside the fume hood and tare it.
- **Aliquot Compound:** Carefully transfer the approximate amount of the solid compound from the stock bottle to the weighing vessel using a clean spatula. Avoid generating dust. Keep the stock bottle opening pointed away from you.
- **Seal and Weigh:** Immediately and securely close the stock bottle. Record the precise weight of the compound.
- **Dissolution:** Place a stir bar in a clean, appropriately sized flask containing the desired solvent. Slowly and carefully add the weighed solid to the flask while it is stirring to prevent clumping and splashing.
- **Rinsing:** Use a small amount of the solvent to rinse any residual solid from the weighing vessel into the flask, ensuring a complete transfer.
- **Cleanup:** Carefully dispose of the used bench paper and any contaminated items (like disposable weighing boats) into a designated solid hazardous waste container.
- **Doff PPE:** Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces. Wash hands and forearms thoroughly.

Section 4: Emergency Procedures

A clear, rehearsed emergency plan is critical.



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Caption: Emergency response protocol for a chemical spill.

First Aid Measures

Immediate action is crucial. Show the safety data sheet of an appropriate analog (e.g., for 3-Aminobenzonitrile) to the attending medical personnel.[7]

- Inhalation: Remove the person from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][9]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][9]

Section 5: Storage and Disposal

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[4][7] It should be stored away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[7] For long-term stability, storage under an inert atmosphere (e.g., argon or nitrogen) is recommended.[4]
- Disposal: All waste material, including contaminated consumables and unused compound, must be treated as hazardous waste. Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8] Do not dispose of down the drain.

Conclusion

While a specific Safety Data Sheet for **3-[(Pentan-2-yl)amino]benzonitrile** is not currently available, a robust safety framework can be constructed through a careful, evidence-based

analysis of its constituent functional groups. The compound should be treated with the caution afforded to a substance that is toxic by all routes of exposure, is a skin and eye irritant, and a potential skin sensitizer. By adhering to the stringent engineering controls, personal protective equipment standards, and handling protocols outlined in this guide, researchers can mitigate the risks and work safely with this and other novel chemical entities.

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